

Application Note: Preparation of Fenitrothion-d6 Stock and Working Standard Solutions

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Compound of Interest		
Compound Name:	Fenitrothion-d6	
Cat. No.:	B562999	Get Quote

Audience: This document is intended for researchers, analytical scientists, and professionals in drug development and environmental analysis who require accurately prepared **Fenitrothion-d6** solutions for use as an internal standard in quantitative analytical methods, such as Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS).

Introduction: **Fenitrothion-d6** is the deuterium-labeled form of Fenitrothion, a broad-spectrum organophosphate insecticide.[1] In analytical chemistry, isotopically labeled compounds like **Fenitrothion-d6** are ideal internal standards for quantitative analysis. Their chemical and physical properties are nearly identical to their unlabeled counterparts, but their mass difference allows them to be distinguished by mass spectrometry. This ensures high accuracy and precision in quantifying Fenitrothion residues in complex matrices by correcting for analyte loss during sample preparation and instrumental analysis. The preparation of accurate and stable stock and working standard solutions is a critical first step for any quantitative method.[2] This protocol provides a detailed methodology for the preparation of **Fenitrothion-d6** solutions.

Safety Precautions: Fenitrothion is a moderately toxic organophosphorus compound that inhibits cholinesterase.[3] It is harmful if swallowed or inhaled and can be absorbed through the skin.[3] All handling of **Fenitrothion-d6** and its solutions must be performed in a well-ventilated fume hood. Appropriate Personal Protective Equipment (PPE), including chemical-resistant gloves, safety glasses, and a lab coat, must be worn at all times.[4][5] Consult the Safety Data Sheet (SDS) for **Fenitrothion-d6** before use. Dispose of all waste in accordance with local, state, and federal regulations for hazardous materials.[5]



Experimental Protocol

This protocol describes the preparation of a 1000 μ g/mL primary stock solution and subsequent serial dilutions to generate working standard solutions.

- 1. Materials and Equipment:
- Fenitrothion-d6, neat material (≥98% purity)
- Acetonitrile (HPLC or MS-grade)
- Analytical balance (readable to 0.01 mg)
- 10 mL Class A volumetric flask
- 1 mL, 5 mL, and 10 mL Class A volumetric pipettes
- · Pipette bulbs or automated pipettor
- 2 mL amber glass autosampler vials with PTFE-lined caps
- Beakers and spatulas
- Ultrasonic bath
- 2. Preparation of **Fenitrothion-d6** Stock Solution (1000 μg/mL):
- Weighing: Accurately weigh approximately 10 mg of Fenitrothion-d6 neat material onto a
 weighing paper or directly into a small beaker. Record the exact weight.
- Dissolution: Carefully transfer the weighed Fenitrothion-d6 to a 10 mL Class A volumetric flask.
- Solubilization: Add approximately 7-8 mL of acetonitrile to the volumetric flask. Cap the flask and sonicate for 5-10 minutes, or until all the solid material is completely dissolved.
- Dilution to Volume: Allow the solution to return to room temperature. Carefully add acetonitrile to the flask until the bottom of the meniscus is level with the calibration mark.

Methodological & Application





- Homogenization: Cap the flask securely and invert it 15-20 times to ensure the solution is thoroughly mixed.
- Calculation: Calculate the exact concentration of the stock solution using the following formula:
 - Concentration (μg/mL) = (Weight of Standard (mg) / Volume of Flask (mL)) * Purity * 1000
- Storage: Transfer the stock solution into amber glass vials, label clearly with the compound name, concentration, solvent, preparation date, and store in a freezer at -20°C.[6]
- 3. Preparation of Working Standard Solutions (Serial Dilution):

Working standards are prepared by serially diluting the primary stock solution. The following is an example of a two-step serial dilution.

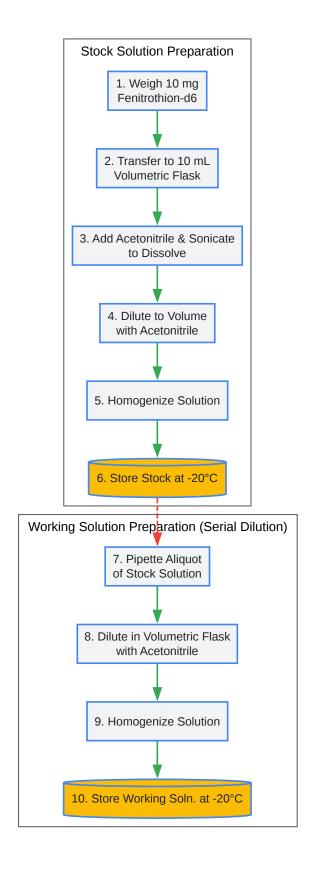
- a. Preparation of 10 µg/mL Intermediate Standard:
- Pipette 100 μL of the 1000 μg/mL stock solution into a 10 mL volumetric flask.
- Dilute to the mark with acetonitrile.
- Cap the flask and invert it 15-20 times to mix thoroughly. This solution is now your 10 μg/mL working standard.
- b. Preparation of 100 ng/mL Working Standard:
- Pipette 100 μL of the 10 μg/mL intermediate standard into a 10 mL volumetric flask.
- Dilute to the mark with acetonitrile.
- Cap the flask and invert it 15-20 times to mix thoroughly. This solution is now your 100 ng/mL working standard.
- 4. Storage and Stability: Stock and working solutions should be stored in tightly sealed amber glass vials at -20°C to prevent degradation from light and evaporation.[6] Fenitrothion is susceptible to hydrolysis, especially in alkaline conditions, so the use of high-purity, neutral solvents is essential.[7][8] Chemically, Fenitrothion is stable under standard ambient conditions.



[9] It is recommended to prepare fresh working solutions from the stock solution regularly and to monitor the stability of the stock solution over time.

Workflow Diagram





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Caption: Workflow for **Fenitrothion-d6** standard preparation.



Quantitative Data Summary

The following table summarizes the quantitative details for the preparation of **Fenitrothion-d6** stock and working solutions as described in this protocol.

Parameter	Stock Solution	Intermediate Working Standard	Final Working Standard
Analyte	Fenitrothion-d6	Fenitrothion-d6	Fenitrothion-d6
Target Concentration	1000 μg/mL	10 μg/mL	100 ng/mL
Solvent	Acetonitrile	Acetonitrile	Acetonitrile
Initial Standard	Neat Material (~10 mg)	1000 μg/mL Stock Solution	10 μg/mL Intermediate Solution
Volume of Initial Standard	N/A	100 μL	100 μL
Final Volume	10 mL	10 mL	10 mL
Storage Container	Amber Glass Vial	Amber Glass Vial	Amber Glass Vial
Storage Temperature	-20°C	-20°C	-20°C

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